

Technical Guide: Solubility and Stability of 5-Amino-2-methylindole

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Compound of Interest

Compound Name: 5-Amino-2-methylindole

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This technical guide provides a comprehensive overview of the available data and methodologies concerning the solubility and stability of **5-Amino-2-methylindole**, a key building block in medicinal chemistry. Due to the limited availability of specific quantitative data in publicly accessible literature, this document combines reported qualitative and semi-quantitative information with detailed, representative experimental protocols for in-house determination.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Amino-2-methylindole** is presented below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ N ₂	[1]
Molecular Weight	146.19 g/mol	[1]
Appearance	Red to dark blue to black crystalline powder	[1]
Melting Point	153-157 °C	[2]
Boiling Point	357.3 °C at 760 mmHg	[2]
XLogP3	1.4	[3]

Solubility Profile

5-Amino-2-methylindole exhibits solubility in a range of organic solvents. While precise solubility limits (e.g., in mg/mL) are not widely published, qualitative and calculated data provide guidance for solution preparation.

Qualitative Solubility

5-Amino-2-methylindole is reported to be soluble in the following solvents:

- Chloroform
- Dichloromethane
- Ethyl Acetate
- Dimethyl Sulfoxide (DMSO)
- Acetone

For enhanced solubility, it is recommended to warm the solution to 37°C and use sonication.[\[4\]](#)

Calculated Solution Preparation

The following table provides the calculated volumes of solvent required to prepare stock solutions of **5-Amino-2-methylindole** at various concentrations, based on its molecular weight of 146.19 g/mol .^[4]

Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	6.8493 mL	34.2466 mL	68.4932 mL
5 mM	1.3699 mL	6.8493 mL	13.6986 mL
10 mM	0.6849 mL	3.4247 mL	6.8493 mL
50 mM	0.1370 mL	0.6849 mL	1.3699 mL
100 mM	0.0685 mL	0.3425 mL	0.6849 mL

Stability Profile

5-Amino-2-methylindole is sensitive to environmental conditions, necessitating careful handling and storage to maintain its integrity.

Qualitative Stability

The compound is reported to be sensitive to the following conditions:

- Light: Susceptible to photodegradation.
- Air: Prone to oxidation.
- Heat: May degrade at elevated temperatures.

Recommended Storage Conditions

To ensure stability, **5-Amino-2-methylindole** should be stored under the following conditions:

- Temperature: 2 - 8 °C.^[1]
- Atmosphere: Under an inert gas, such as Argon.
- Light: Protected from light.

Stock solutions should be prepared fresh on the day of use. If storage is necessary, solutions can be kept at $\leq -20^{\circ}\text{C}$ for several months.[4]

Experimental Protocols

The following sections provide detailed, representative methodologies for determining the solubility and stability of **5-Amino-2-methylindole**. These are standard protocols that can be adapted for specific laboratory requirements.

Protocol for Determining Aqueous Solubility (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the thermodynamic solubility of a compound in an aqueous buffer.

Objective: To determine the saturation solubility of **5-Amino-2-methylindole** in a specified aqueous buffer (e.g., phosphate-buffered saline, pH 7.4).

Materials:

- **5-Amino-2-methylindole**
- Phosphate-Buffered Saline (PBS), pH 7.4
- Calibrated analytical balance
- Vortex mixer
- Orbital shaker with temperature control
- Centrifuge
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Calibrated pH meter
- Syringe filters (e.g., 0.22 μm PVDF)

- Volumetric flasks and pipettes

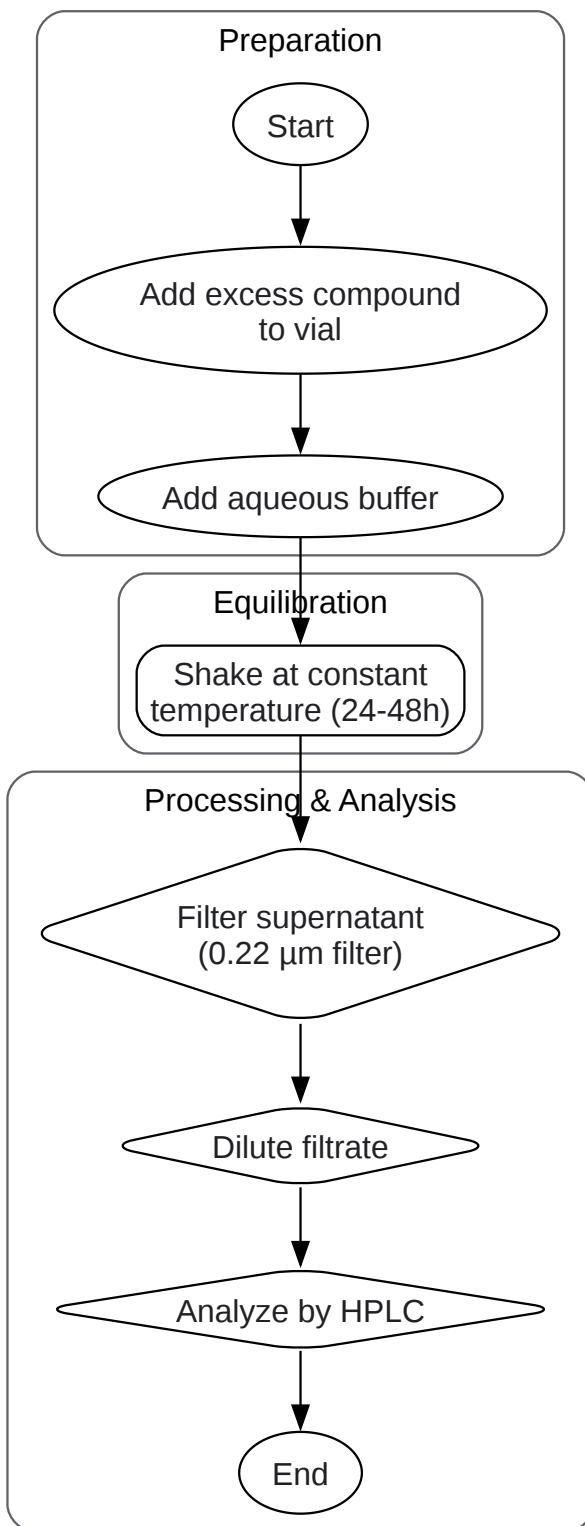
Methodology:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **5-Amino-2-methylindole** in a suitable organic solvent (e.g., DMSO) at a known concentration (e.g., 10 mg/mL).
 - Generate a calibration curve by preparing a series of dilutions of the stock solution in the mobile phase to be used for HPLC analysis.
- Sample Preparation:
 - Add an excess amount of **5-Amino-2-methylindole** (e.g., 2-5 mg) to a glass vial. The amount should be sufficient to ensure that undissolved solid remains at equilibrium.
 - Add a known volume of the aqueous buffer (e.g., 1 mL of PBS, pH 7.4) to the vial.
 - Cap the vial tightly.
- Equilibration:
 - Place the vials on an orbital shaker in a temperature-controlled chamber (e.g., 25°C or 37°C).
 - Shake the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary time-course experiment can determine the minimum time to reach equilibrium.
- Sample Processing:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the larger particles to settle.
 - Carefully withdraw an aliquot of the supernatant using a pipette.

- Filter the supernatant through a 0.22 µm syringe filter to remove any undissolved solid.
Note: Adsorption of the compound to the filter should be assessed.
- Dilute the filtered supernatant with the mobile phase to a concentration that falls within the range of the calibration curve.

- Quantification:
 - Analyze the diluted samples, standard solutions, and a blank (buffer) by HPLC.
 - Determine the concentration of **5-Amino-2-methylindole** in the diluted samples using the calibration curve.
 - Calculate the solubility by multiplying the determined concentration by the dilution factor.
Report the result in mg/mL or µg/mL.

Workflow for Solubility Determination (Shake-Flask Method)

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Caption: Workflow for Solubility Determination.

Protocol for Stability Assessment (Forced Degradation Study)

This protocol describes a forced degradation study to identify the degradation pathways and intrinsic stability of **5-Amino-2-methylindole** under various stress conditions.

Objective: To evaluate the stability of **5-Amino-2-methylindole** under hydrolytic (acidic, basic), oxidative, thermal, and photolytic stress conditions.

Materials:

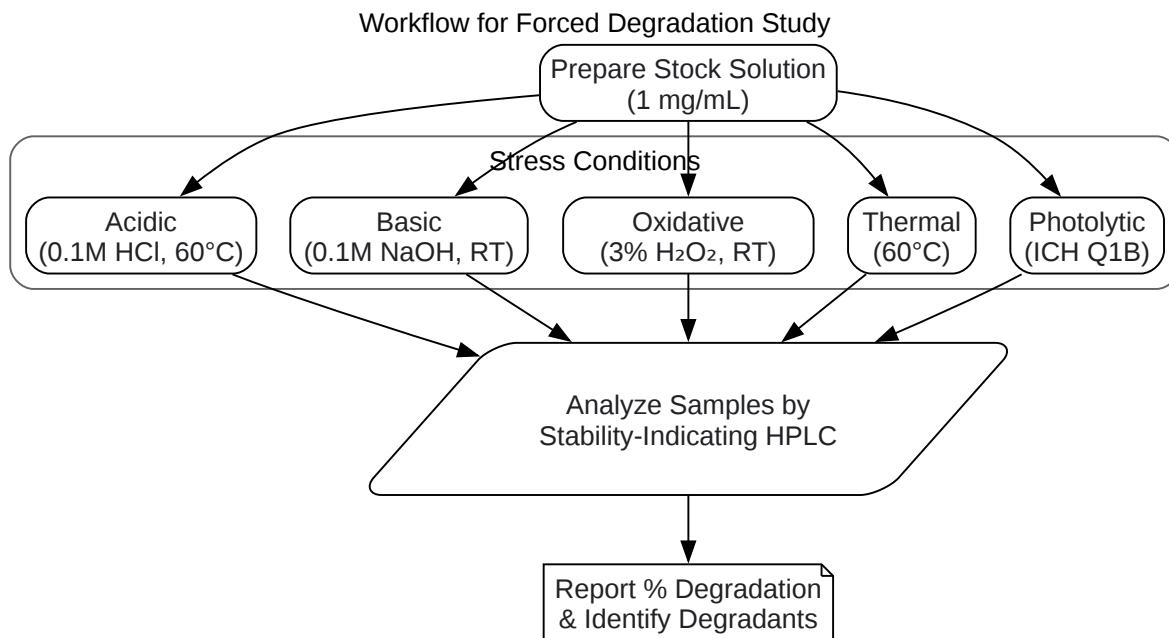
- **5-Amino-2-methylindole**
- HPLC-grade water, acetonitrile, and methanol
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Stability chambers (temperature/humidity controlled)
- Photostability chamber with controlled light source (ICH Q1B compliant)
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector
- pH meter, vortex mixer, centrifuge

Methodology:

- Stock Solution Preparation:
 - Prepare a stock solution of **5-Amino-2-methylindole** in a suitable solvent (e.g., 50:50 acetonitrile:water) at a concentration of approximately 1 mg/mL.
- Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with 0.1 M HCl and keep at a specified temperature (e.g., 60°C).
- Base Hydrolysis: Mix the stock solution with 0.1 M NaOH and keep at room temperature.
- Oxidative Degradation: Mix the stock solution with 3% H₂O₂ and keep at room temperature.
- Thermal Degradation: Store the stock solution in a temperature-controlled oven (e.g., 60°C). A solid sample should also be tested.
- Photolytic Degradation: Expose the stock solution (in a phototransparent container) and a solid sample to light in a photostability chamber, as per ICH Q1B guidelines (e.g., 1.2 million lux hours and 200 watt hours/square meter). A dark control sample should be stored under the same conditions but protected from light.

- Time Points:
 - Collect samples at various time points (e.g., 0, 2, 4, 8, 24, 48 hours). The duration may be adjusted based on the observed degradation rate.
 - For acid/base hydrolysis, neutralize the samples before analysis.
- Analysis:
 - Analyze all samples (stressed, control, and time zero) using a stability-indicating HPLC method. The method should be capable of separating the parent compound from all major degradation products. A PDA detector is useful for assessing peak purity.
 - Quantify the remaining percentage of **5-Amino-2-methylindole** and the formation of degradation products at each time point.
- Data Reporting:
 - Tabulate the percentage of the parent compound remaining and the percentage of major degradants formed under each stress condition.
 - Assess the mass balance to ensure that all degradation products are accounted for.



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Caption: Workflow for Forced Degradation Study.

Biological Context and Signaling Pathways

5-Amino-2-methylindole is a valuable scaffold in medicinal chemistry, frequently used as a starting material for the synthesis of biologically active molecules. Its derivatives have been investigated as inhibitors of various enzymes involved in cell signaling.

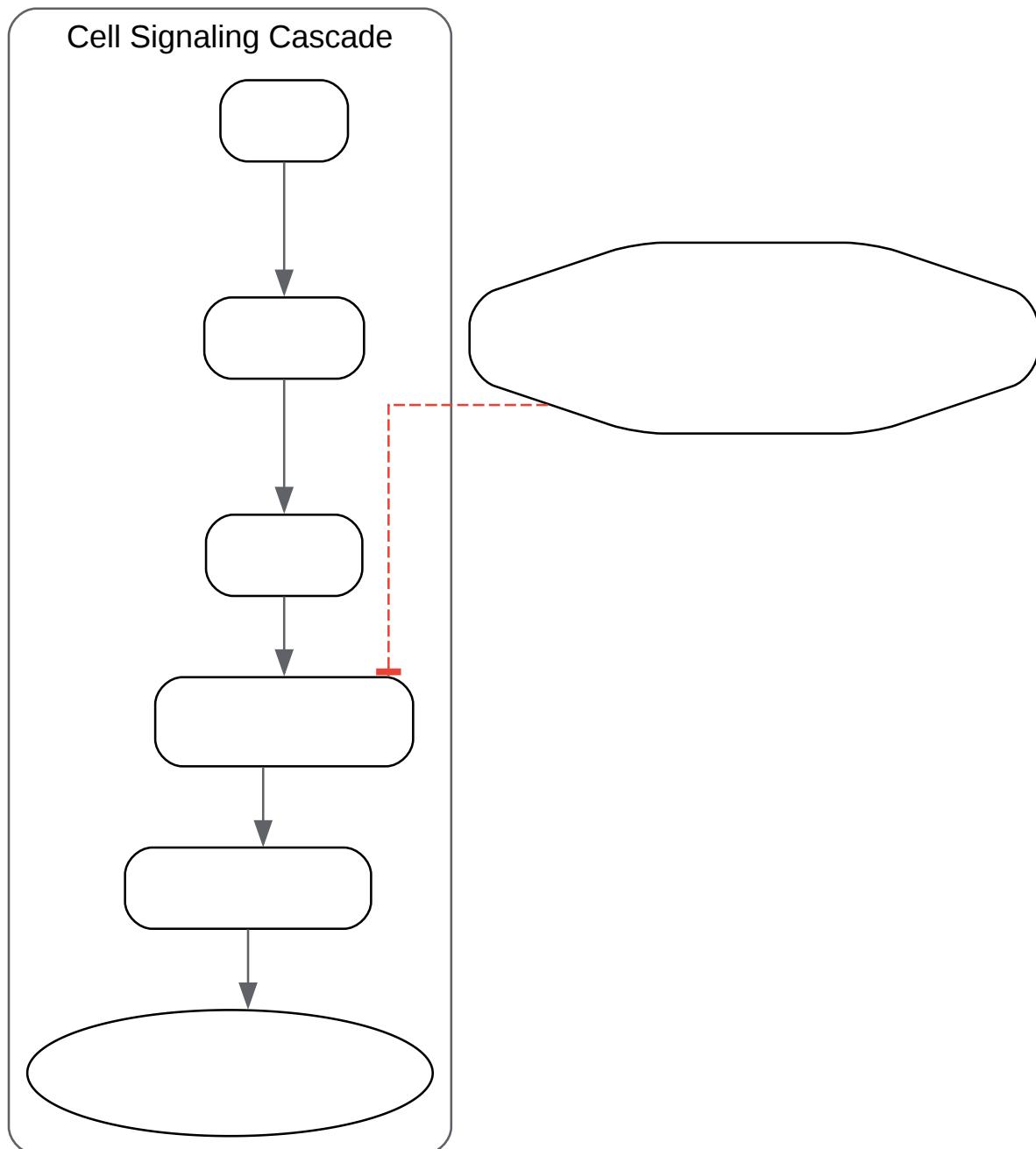
While specific signaling pathways directly modulated by **5-Amino-2-methylindole** itself are not extensively documented, it serves as a precursor for inhibitors of key signaling proteins such as:

- Monoamine Oxidase (MAO): Important in neurotransmitter metabolism.
- Protein Kinase C theta (PKC θ): Involved in T-cell activation and immune responses.

- Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2): A key regulator of angiogenesis.

The diagram below illustrates a generalized signaling pathway where a downstream effector is blocked by an inhibitor synthesized from a **5-Amino-2-methylindole** precursor.

Generalized Signaling Pathway Inhibition



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Caption: Generalized Signaling Pathway Inhibition.

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